

# Application Notes and Protocols for Assessing Marginal Integrity of **Helioseal** Sealants

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>Helioseal</i>
Cat. No.:	B020656

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for assessing the marginal integrity of **Helioseal** dental sealants. The methodologies outlined are based on established in vitro and in vivo evaluation techniques to ensure robust and reproducible results for research and development purposes.

## Introduction

**Helioseal** is a light-cured, white-shaded fissure sealant utilized for the prevention of dental caries.<sup>[1][2]</sup> The clinical efficacy of a dental sealant is critically dependent on its ability to maintain a continuous and impervious seal at the tooth-sealant interface.<sup>[3][4]</sup> Compromised marginal integrity can lead to microleakage, bacterial colonization, and subsequent secondary caries.<sup>[3]</sup> Therefore, rigorous assessment of marginal integrity is paramount in the evaluation of sealant performance.

This document details two primary protocols for evaluating the marginal integrity of **Helioseal** sealants: In Vitro Microleakage Assessment using a dye penetration method and In Vivo Clinical Evaluation based on modified Ryge criteria. A supplementary protocol for Scanning Electron Microscopy (SEM) analysis is also provided for a more in-depth micro-level assessment.

## Data Presentation

The following tables summarize quantitative data from various studies assessing the marginal integrity and related properties of **Helioseal** sealants.

Table 1: In Vivo Clinical Performance of **Helioseal** Sealants

Study	Duration	Marginal Integrity (Acceptable)	Retention (Complete)	Marginal Discoloration (None)
Singh et al. (2020)[5]	12 months	60.0%	73.3%	80.0%
Koch et al. (1997)[6][7]	12 months	Not specified	90.3% (28/31)	Not specified
Hevinga et al. (2022)[8]	2 years	86.5% (Sufficient)	86.5% (Sufficient)	Not specified
Azari et al. (2018)[9]	12 months	62.5%	Not specified	Not specified

Table 2: In Vitro Micoleakage Scores for **Helioseal F**

Study	Enamel Pre-treatment	Microleakage Score (0 or 1 - Low/No Leakage)
Baseggio et al. (2009)[10][11]	37% Phosphoric Acid	Not specified (higher leakage than group with adhesive)
Baseggio et al. (2009)[10][11]	37% Phosphoric Acid + Te-econom adhesive	100%
Al-Samadani et al. (2019)[12][13]	37% Phosphoric Acid	30%

## Experimental Protocols

### In Vitro Micoleakage Assessment via Dye Penetration

This protocol outlines the steps to assess the sealing ability of **Helioseal** by measuring the extent of dye penetration at the sealant-enamel interface.

Materials:

- Extracted, caries-free human premolars or molars
- **Helioseal** sealant
- 37% Phosphoric acid etchant
- Dental curing light
- Low-speed diamond saw or hard tissue microtome
- 2% Methylene blue or 50% Silver nitrate solution
- Photo-developing solution (for silver nitrate)
- Stereomicroscope (e.g., at 40X magnification)
- Nail varnish
- Artificial saliva
- Thermocycler

Procedure:

- Tooth Preparation:
  - Clean the selected teeth of any soft tissue debris and store them in distilled water or saline.
  - Prophylactically clean the occlusal surfaces with a pumice slurry and rinse thoroughly.
  - Dry the tooth surface with oil-free air.
- Sealant Application:

- Apply 37% phosphoric acid to the pits and fissures for 15-20 seconds.[3][10]
- Rinse the etchant thoroughly with water for 20 seconds and dry the enamel until it has a frosty-white appearance.[3]
- Apply **Helioseal** sealant to the etched surfaces using the provided cannula, ensuring the material flows into the fissures. Use a sharp explorer to remove any air bubbles.[3]
- Light-cure the sealant for the manufacturer-recommended time (e.g., 20-40 seconds).[3][10]

- Artificial Aging (Thermocycling):
  - Coat the entire tooth surface with two layers of nail varnish, except for 1 mm around the sealant margin.[12]
  - Store the samples in artificial saliva for a specified period (e.g., 72 hours).[3]
  - Subject the teeth to thermocycling, for example, for 500 cycles between 5°C and 55°C with a dwell time of 30 seconds in each bath.[3][14]
- Dye Immersion:
  - Immerse the thermocycled teeth in a 2% methylene blue solution for 24 hours or a 50% silver nitrate solution for 45 minutes to 24 hours.[3][10][12]
  - If using silver nitrate, subsequently immerse the teeth in a photo-developing solution under a fluorescent lamp to allow the silver ions to precipitate.[12]
- Sectioning and Evaluation:
  - Rinse the teeth thoroughly to remove excess dye.
  - Section the teeth longitudinally in a buccolingual direction through the center of the sealant using a low-speed diamond saw under water cooling.[14]
  - Examine the sections under a stereomicroscope at a suitable magnification (e.g., 40X). [10]

- Score the deepest penetration of the dye along the sealant-tooth interface according to a standardized scale (see Table 3).

Table 3: Microleakage Scoring Criteria

Score	Description
0	No dye penetration.[12][14]
1	Dye penetration less than 1/3 of the fissure depth.[12]
2	Dye penetration between 1/3 and 2/3 of the fissure depth.[12]
3	Dye penetration more than 2/3 of the fissure depth.[12]

## In Vivo Clinical Evaluation

This protocol describes the clinical assessment of **Helioseal** sealant integrity over time using modified Ryge (USPHS) criteria.

### Materials:

- Dental mirror
- Explorer
- Air/water syringe
- Patient cohort meeting inclusion criteria (e.g., children aged 6-14 years with deep pit and fissures on permanent molars).[5]

### Procedure:

- Baseline Examination and Sealant Placement:
  - Perform a baseline dental examination to ensure teeth are caries-free.

- Isolate the tooth to be sealed using a rubber dam or cotton rolls.
- Clean and prepare the tooth surface and apply **Helioseal** according to the manufacturer's instructions, similar to the in vitro protocol.
- Follow-up Evaluations:
  - Recall patients at specific intervals (e.g., 3, 6, and 12 months).[5][9]
  - At each follow-up, clean and dry the sealed tooth.
  - Evaluate the sealant using a dental mirror and explorer for the criteria listed in Table 4.

Table 4: Modified Ryge (USPHS) Criteria for Clinical Evaluation

Criterion	Score	Description
Marginal Integrity	A	No visible crevice or catch with an explorer along the margin. <a href="#">[5]</a>
B	Explorer catches along the margin, but no exposure of the fissure.	
C	Explorer penetrates the margin, exposing the fissure. <a href="#">[6]</a>	
Retention	A	Sealant is completely retained. <a href="#">[5]</a>
B	Sealant is partially lost.	
C	Sealant is completely lost.	
Marginal Discoloration	A	No discoloration at the sealant-enamel margin. <a href="#">[5]</a>
B	Slight discoloration at the margin.	
C	Obvious discoloration that is aesthetically displeasing.	

## Scanning Electron Microscopy (SEM) Analysis

For a qualitative and semi-quantitative assessment of the sealant-enamel interface at high magnification.

Materials:

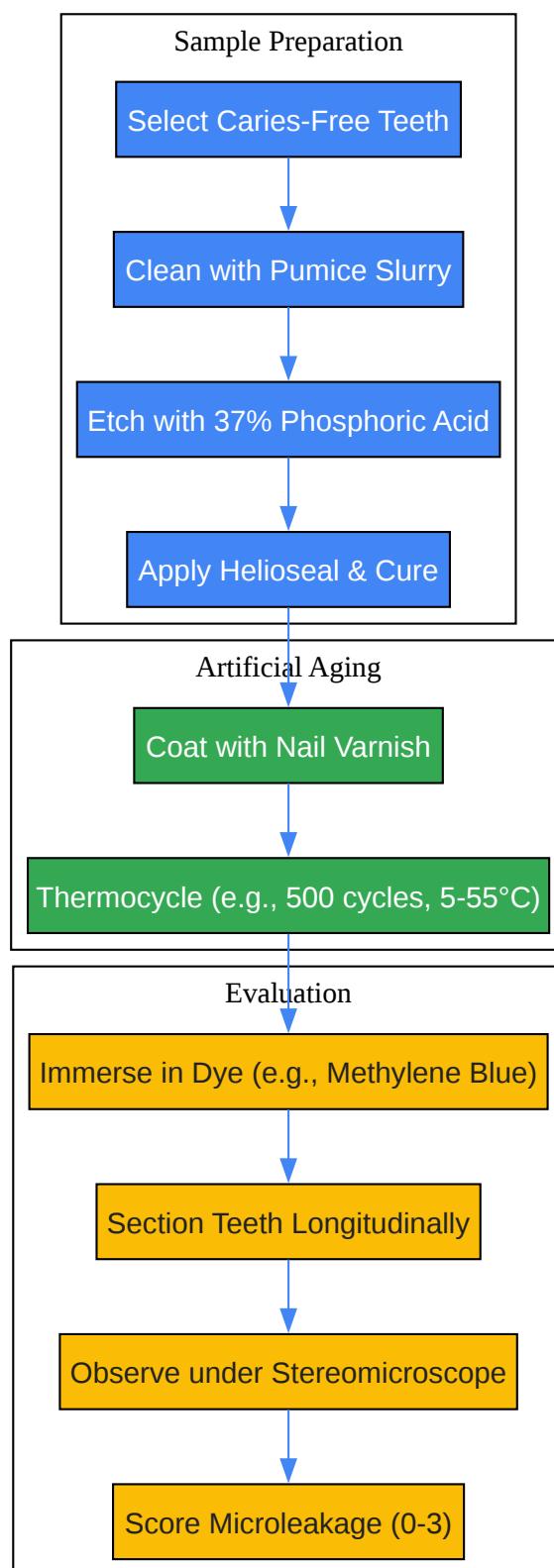
- Prepared and sealed tooth samples (can be from the in vitro study before dye immersion)
- Low-speed diamond saw

- Ethanol series (for dehydration)
- Critical point dryer
- Sputter coater (with gold or gold-palladium)
- Scanning Electron Microscope

**Procedure:**

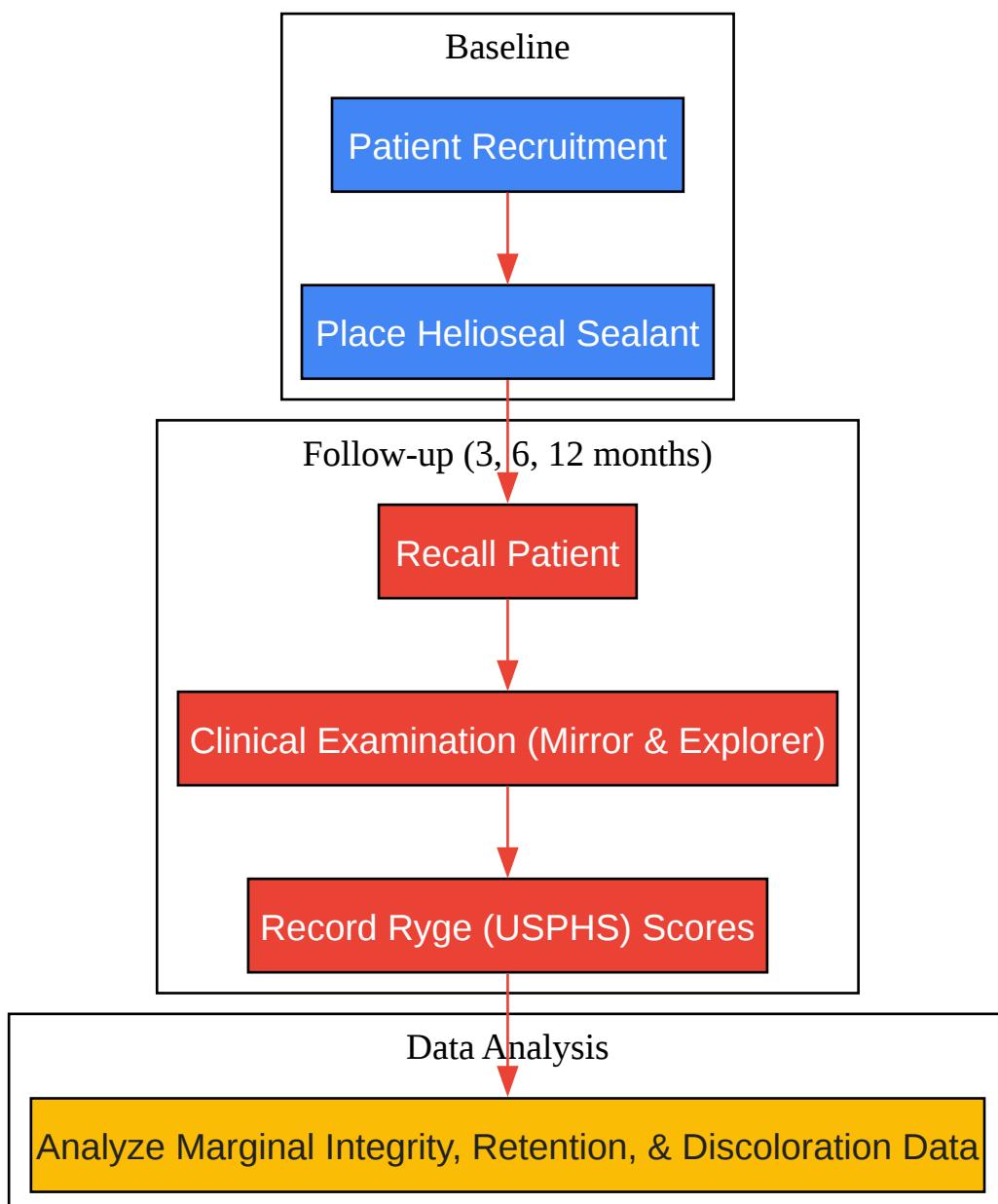
- Sample Preparation:
  - Section the sealed teeth as described in the microleakage protocol.
  - Dehydrate the specimens in an ascending series of ethanol concentrations.[15]
  - Critical point dry the specimens to prevent distortion.
- Coating and Imaging:
  - Mount the dried specimens on aluminum stubs.[15]
  - Sputter-coat the specimens with a thin layer of gold or gold-palladium to make them conductive.[15]
  - Observe the sealant-enamel interface under the SEM at various magnifications (e.g., 250x, 1000x, 1500x).[15][16]
- Evaluation:
  - Qualitatively assess the adaptation of the sealant to the enamel, looking for gaps, voids, or fractures.[17]
  - Measure the width of any marginal gaps in micrometers ( $\mu\text{m}$ ) using the SEM software.[15]
  - Evaluate the penetration depth and morphology of the resin tags into the etched enamel.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for In Vitro Microleakage Assessment.

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

**References**

- 1. A clinical evaluation of a light-cured fissure sealant (Helioseal) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ivoclar.com [ivoclar.com]
- 3. Comparative Evaluation of the Marginal Sealing Ability of two Commercially Available Pit and Fissure Sealants - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Marginal integrity evaluation of resin pit and fissure sealant with different application techniques [foliamedica.bg]
- 5. Assessment of Clinical Success of Three Sealants: Embrace-WetBond, Clinpro, and Helioseal-F in Permanent Molars: An In Vivo Study [jsaapd.com]
- 6. researchgate.net [researchgate.net]
- 7. Clinical evaluation of Helioseal F fissure sealant - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Clinical performance of a new fissure sealant—results from a 2-year randomized clinical trial - PMC [pmc.ncbi.nlm.nih.gov]
- 9. One-Year Clinical Success of Embrace Hydrophilic and Helioseal-F Hydrophobic Sealants in Permanent First Molars: A Clinical Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 10. In vitro study of microleakage of fissure sealant with different previous treatments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. actaodontologicalat.com [actaodontologicalat.com]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. journal-imab-bg.org [journal-imab-bg.org]
- 16. researchgate.net [researchgate.net]
- 17. A comparison between three different pit and fissure sealants with regard to marginal integrity - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Assessing Marginal Integrity of Helioseal Sealants]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b020656#protocol-for-assessing-marginal-integrity-of-helioseal-sealants>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)